

An In-depth Technical Guide to the Physical Properties of 4-Methoxybenzenethiol

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Compound of Interest

Compound Name: 4-Methoxybenzenethiol

Cat. No.: B147237

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This technical guide provides a comprehensive overview of the key physical properties of **4-Methoxybenzenethiol** (also known as 4-mercaptoanisole or p-methoxythiophenol), with a specific focus on its melting and boiling points. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity

- IUPAC Name: **4-methoxybenzenethiol**
- Synonyms: 4-Mercaptoanisole, 4-Methoxythiophenol, p-Methoxybenzenethiol
- CAS Number: 696-63-9[1][2][3][4][5][6]
- Molecular Formula: C₇H₈OS[1][4][5][6]
- Molecular Weight: 140.20 g/mol [5][6][7]

Physical Properties

4-Methoxybenzenethiol is typically a clear, colorless to light yellow liquid at room temperature with a characteristic strong and unpleasant odor typical of thiols.[1][3][7] It is generally soluble in organic solvents like ethanol, ether, benzene, and chloroform, but has limited solubility in water.[6]

Data Presentation: Summary of Physical Properties

The following table summarizes the reported melting and boiling points for **4-Methoxybenzenethiol** from various sources. It is important to note the variations in the reported values, which may be due to different experimental conditions or measurement techniques.

Physical Property	Reported Value(s)	Conditions
Melting Point	291.7-295.8 °C (decomposes)	Not specified
32.00 °C	Not specified	
Boiling Point	100-103 °C	at 13 mmHg[1][2][3]
227 °C	Not specified	
228 °C	Not specified[6][8][9]	
244.00 °C	Not specified[7]	

There is a significant discrepancy in the reported melting points. The value of 32.00 °C is more consistent with the observation that **4-Methoxybenzenethiol** is a liquid at room temperature.[7] The higher temperature range of 291.7-295.8 °C is cited with decomposition, suggesting it may not be a true melting point but rather the temperature at which the compound breaks down.[1][2][3][8]

The boiling point is consistently reported at atmospheric pressure in the range of 227-244 °C.[6][7][8][9] A reduced pressure boiling point is also reported as 100-103 °C at 13 mmHg, which is a common practice for compounds that may decompose at their atmospheric boiling point.[1][2][3]

Experimental Protocols

Detailed experimental protocols for the determination of the melting and boiling points of **4-Methoxybenzenethiol** are not explicitly provided in the referenced literature. However, standard laboratory techniques for these measurements are well-established.

General Methodology for Melting Point Determination:

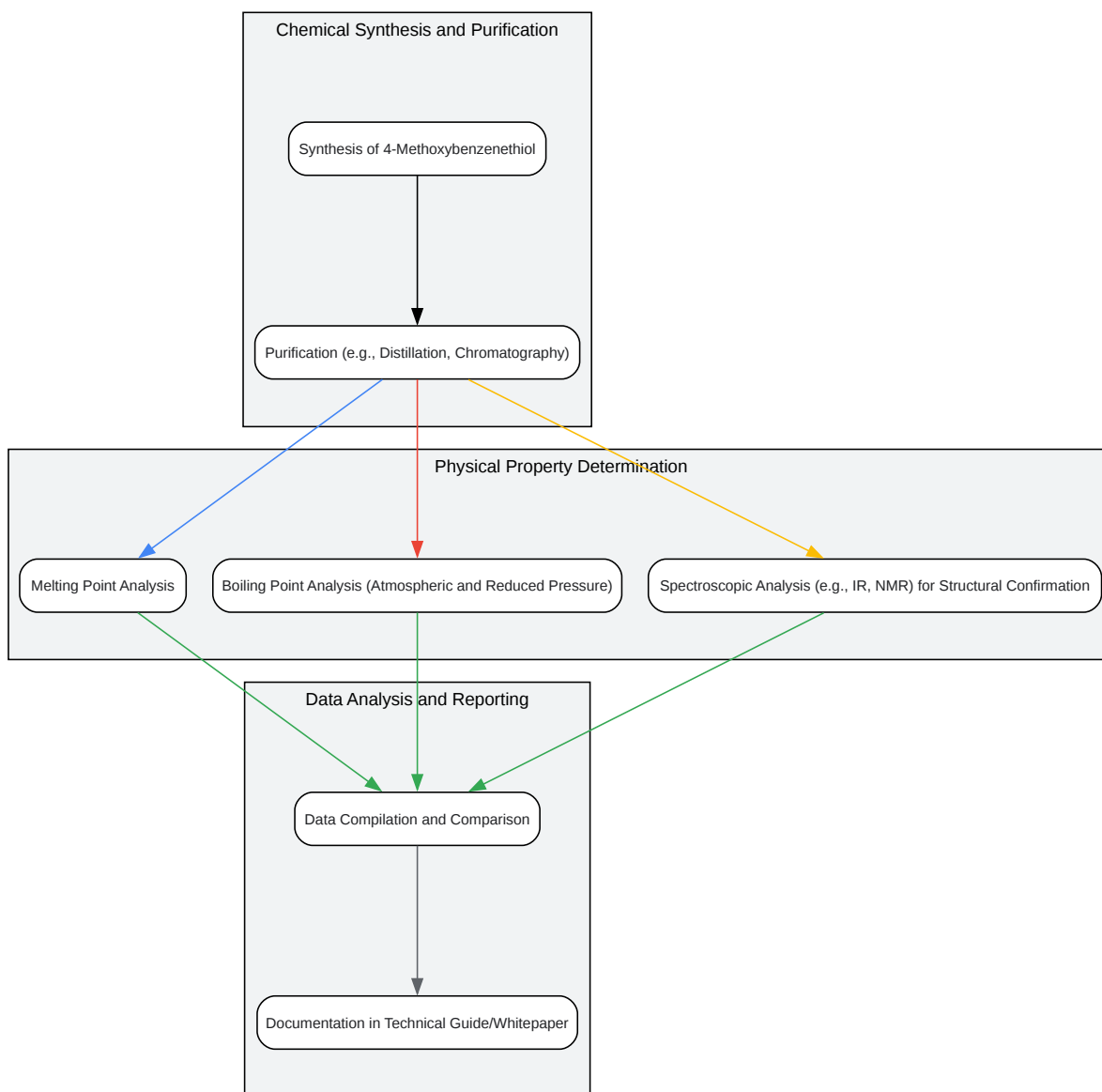
A common method for determining the melting point of a solid is using a melting point apparatus. A small amount of the crystalline solid is packed into a capillary tube, which is then placed in the apparatus. The sample is heated at a controlled rate, and the temperature range from the appearance of the first liquid droplet to the complete melting of the solid is recorded as the melting point range. For a pure substance, this range is typically narrow.

General Methodology for Boiling Point Determination:

The boiling point of a liquid can be determined by distillation or by using a specialized apparatus. In a standard distillation setup, the liquid is heated in a flask connected to a condenser. A thermometer is placed so that the bulb is just below the side arm leading to the condenser to measure the temperature of the vapor that is in equilibrium with the boiling liquid. The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point. For measurements at reduced pressure (vacuum distillation), a vacuum pump is connected to the apparatus to lower the pressure, and the boiling point is recorded at that specific pressure.

Logical Workflow for Physical Property Characterization

The following diagram illustrates a general workflow for the characterization of the physical properties of a chemical substance like **4-Methoxybenzenethiol**.



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Caption: Workflow for the characterization of **4-Methoxybenzenethiol**'s physical properties.

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